

Application Notes and Protocols for Bismuth Iodide in Tandem Solar Cell Applications

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

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Introduction

Bismuth iodide (BiI_3)-based perovskites are emerging as a promising, less toxic alternative to lead-halide perovskites for photovoltaic applications. Their favorable optoelectronic properties and stability make them attractive candidates for use in next-generation solar cells, particularly in tandem configurations to enhance power conversion efficiency (PCE).^[1] Tandem solar cells, which stack a high-bandgap top cell with a low-bandgap bottom cell, can more efficiently utilize the solar spectrum, surpassing the theoretical efficiency limit of single-junction cells. This document provides detailed application notes and protocols for the synthesis of **bismuth iodide** perovskite materials and their integration into tandem solar cell devices.

Data Presentation

The performance of **bismuth iodide**-based solar cells is a critical area of research. While experimental efficiencies for single-junction cells are steadily improving, the performance of tandem cells is largely based on simulations at present.

Table 1: Experimental Performance of Single-Junction Bismuth Iodide Perovskite Solar Cells

Perovskite Material	Device Architecture	V _{oc} (V)	J _{sc} (mA/cm ²)	Fill Factor (%)	PCE (%)	Reference
CsBi ₃ I ₁₀	ITO/NiO _x /Perovskite/P C ₆₁ BM/BCP/Ag	0.79	4.2	69	2.3	[2] [3]
CsBi ₃ I ₁₀	Inverted Planar	-	-	-	0.63	[4]
Cs ₃ Bi ₂ I ₉	ITO/NiO _x /Perovskite/P C ₆₁ BM/BCP/Ag	0.62	2.4	47	0.7	[2]
AgBi ₂ I ₇	-	>0.8	-	-	~0.9	[5]
Ag-Bi-I (R3m)	TiO ₂ /Perovskite/P3HT	-	-	-	>2.0	[5]

Table 2: Simulated Performance of Lead-Free All-Perovskite Tandem Solar Cells

Top Cell Material	Bottom Cell Material	V _{oc} (V)	J _{sc} (mA/cm ²)	Fill Factor (%)	PCE (%)	Reference
Cs ₂ AgBi _{0.7} Sb _{0.25} Br ₆ (1.8 eV)	FASnI ₃ (1.41 eV)	1.14	27.88	88.74	28.22	

Experimental Protocols

Protocol 1: Synthesis of CsBi₃I₁₀ Perovskite via Ligand-Assisted Reprecipitation (LARP)

This protocol describes a cost-effective and simple method to synthesize high-quality CsBi₃I₁₀ perovskite material under ambient conditions.[6]

Materials:

- Cesium iodide (CsI)
- Bismuth (III) iodide (BiI₃)
- N,N-Dimethylformamide (DMF) (anhydrous)
- Toluene (anhydrous)

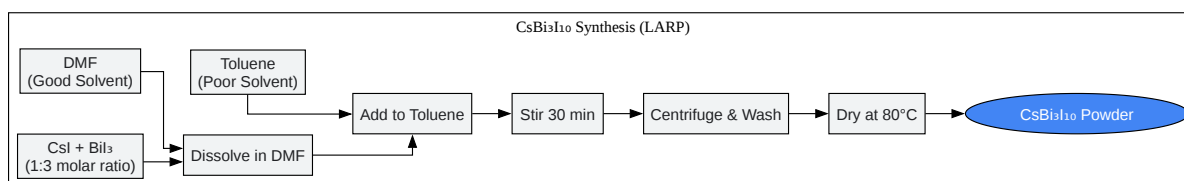
Equipment:

- Magnetic stirrer
- Beakers
- Centrifuge
- Hot-air oven

Procedure:

- Precursor Solution Preparation:
 - Dissolve CsI and BiI₃ in a 1:3 molar ratio in DMF. For example, dissolve 1 mmol of CsI and 3 mmol of BiI₃ in an appropriate volume of DMF.
 - Stir the solution until the precursors are fully dissolved.
- Reprecipitation:

- While stirring vigorously, transfer the precursor solution into a beaker containing toluene. Toluene acts as a 'poor' solvent, inducing the precipitation of the perovskite.
- An immediate color change should be observed, confirming the formation of the $\text{CsBi}_3\text{I}_{10}$ suspension.
- Washing and Drying:
 - Continue stirring for 30 minutes at room temperature.
 - Collect the precipitate by centrifugation.
 - Wash the collected solid with toluene until the supernatant becomes clear to remove any unreacted precursors or solvent residues.
 - Dry the final product at 80°C in a hot-air oven overnight to evaporate any remaining solvent.



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Workflow for $\text{CsBi}_3\text{I}_{10}$ synthesis.

Protocol 2: Fabrication of a Bismuth Iodide Perovskite Single-Junction Solar Cell (Inverted Planar Structure)

This protocol details the fabrication of a single-junction solar cell using a solution-processed **bismuth iodide** perovskite layer, which serves as the foundation for the top cell in a tandem

configuration.

Materials:

- Patterned ITO-coated glass substrates
- Nickel (II) nitrate hexahydrate (for NiO_x layer)
- CsBi₃I₁₀ perovskite powder (from Protocol 1)
- DMF and Dimethyl sulfoxide (DMSO)
- PC₆₁BM ([6][6]-Phenyl-C₆₁-butyric acid methyl ester)
- BCP (Bathocuproine)
- Silver (Ag) evaporation pellets
- Chlorobenzene
- Anti-solvent (e.g., toluene)[4]

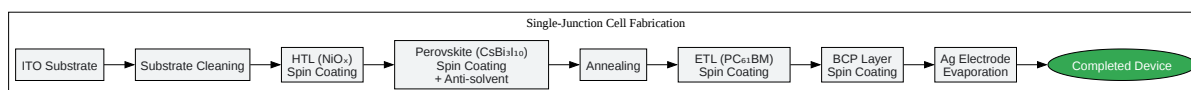
Equipment:

- Spin coater
- Hotplate
- Thermal evaporator

Procedure:

- Substrate Cleaning:
 - Sequentially clean the ITO substrates with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath.
 - Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes.

- Hole Transport Layer (HTL) Deposition:
 - Prepare a solution for the NiO_x layer.
 - Spin coat the NiO_x solution onto the ITO substrate and anneal.
- Perovskite Layer Deposition:
 - Prepare a 1 M perovskite precursor solution by dissolving the synthesized CsBiI_3 powder in a mixture of DMF and DMSO (e.g., 9:1 v/v). Stir at 70°C for 30 minutes.[7]
 - Spin coat the perovskite solution onto the NiO_x layer. During the spin coating process, drip an anti-solvent (e.g., toluene) onto the spinning substrate to induce rapid crystallization and form a uniform film.[4][8]
 - Anneal the film on a hotplate.
- Electron Transport Layer (ETL) and Electrode Deposition:
 - Spin coat a solution of PC_{61}BM in chlorobenzene onto the perovskite layer.
 - Spin coat a BCP layer.
 - Thermally evaporate a silver (Ag) back contact through a shadow mask to define the active area of the device.



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Fabrication of a single-junction cell.

Protocol 3: Proposed Fabrication of a Two-Terminal Monolithic Bismuth Iodide/Silicon Tandem Solar Cell

Note: The following is a generalized and adapted protocol, as detailed experimental procedures for **bismuth iodide**/silicon tandem cells are not yet widely established. This protocol combines the fabrication of the **bismuth iodide** top cell with established practices for perovskite/silicon tandem devices.

Objective: To fabricate a monolithic two-terminal tandem solar cell with a **bismuth iodide**-based perovskite top cell and a silicon bottom cell.

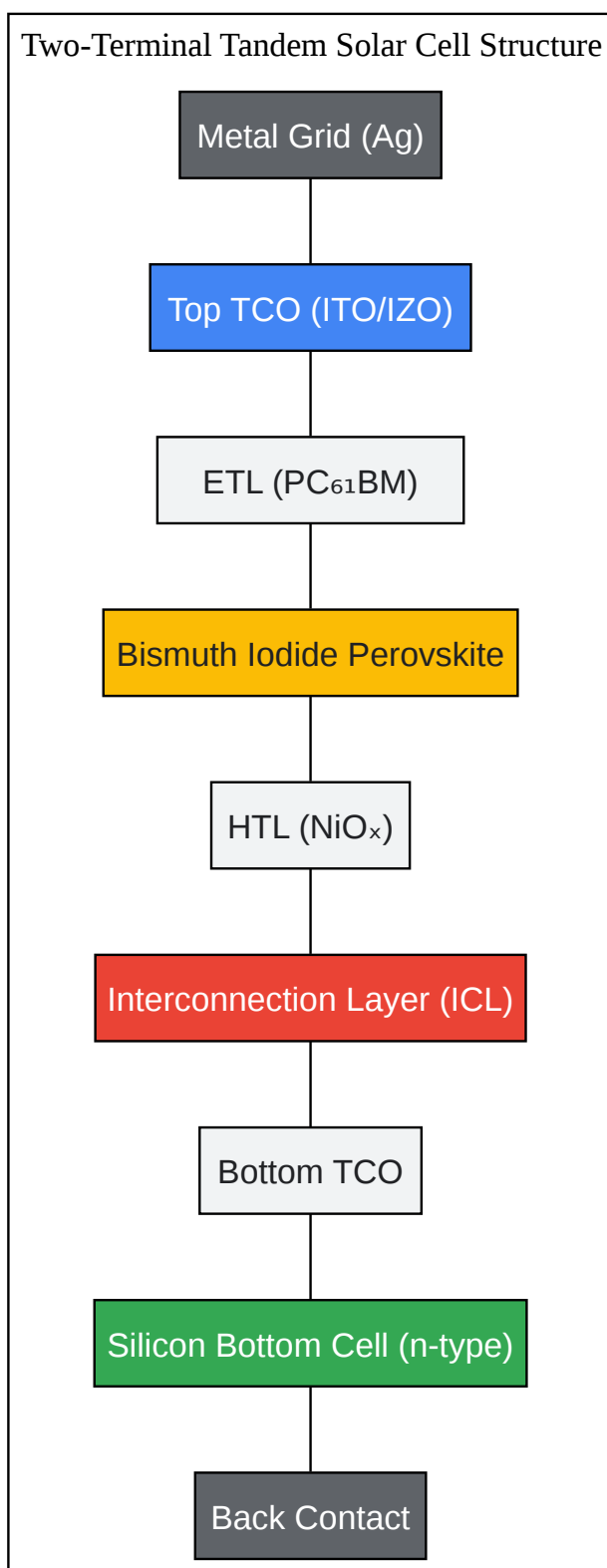
Materials & Equipment:

- As per Protocol 2
- Textured n-type silicon wafer with a p-type emitter
- Materials for interconnection layer (ICL), e.g., transparent conductive oxide (TCO) like IZO or ITO, and/or organic layers like PEDOT:PSS and C60.

Procedure:

- Silicon Bottom Cell Preparation:
 - Start with a textured silicon heterojunction (SHJ) or TOPCon solar cell wafer.
 - Ensure the front surface has a transparent conductive oxide (TCO) layer that will serve as the rear electrode of the top cell.
- Interconnection Layer (ICL) Deposition:
 - The ICL is crucial for efficiently recombining electrons from the top cell and holes from the bottom cell.^[9]
 - A solution-processed ICL can be deposited.^[10] For example, spin coat a layer of PEDOT:PSS followed by a layer of fullerene (e.g., C60).
 - Alternatively, a sputtered TCO like indium zinc oxide (IZO) can be used.

- **Bismuth Iodide Top Cell Fabrication:**
 - Deposit the hole transport layer (e.g., NiO_x) onto the ICL.
 - Deposit the $\text{CsBi}_3\text{I}_{10}$ perovskite layer as described in Protocol 2, step 3. Optimization of spin speed and anti-solvent treatment will be necessary for the specific substrate stack.
 - Deposit the electron transport layer (e.g., PC_{61}BM) and a buffer layer (e.g., BCP).
- **Top Electrode Deposition:**
 - Deposit a transparent top electrode, such as a thin layer of sputtered ITO or IZO.
 - Deposit a metal grid (e.g., silver) on top of the transparent electrode for charge collection.



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Structure of a tandem solar cell.

Characterization Protocols

Protocol 4: Characterization of Tandem Solar Cells

Accurate characterization of two-terminal tandem solar cells is challenging due to the series connection of the sub-cells.

Equipment:

- Solar simulator (Class AAA) with spectral mismatch correction capabilities
- Keithley source meter or equivalent for J-V measurements
- External Quantum Efficiency (EQE) measurement system with bias light capabilities
- Electroluminescence (EL) and Photoluminescence (PL) spectroscopy systems

Procedure:

- Current-Voltage (J-V) Measurement:
 - Measure the J-V curve under simulated AM1.5G illumination.
 - It is crucial to ensure the spectral output of the simulator is correctly calibrated to avoid misinterpretation of the current-limiting sub-cell.
 - Report key parameters: V_{oc} , J_{sc} , Fill Factor, and PCE.
- External Quantum Efficiency (EQE) Measurement:
 - Measure the EQE of the tandem device.
 - To distinguish the contribution of each sub-cell, use appropriate bias light. For example, illuminate the device with blue light to saturate the top cell while measuring the response of the bottom cell to a chopped monochromatic light source, and vice versa with red/infrared light for the top cell.
 - Integrate the EQE of each sub-cell with the AM1.5G spectrum to determine the current generated by each. The lower of the two will be the current-limiting sub-cell.

- Spectrometric Characterization:
 - This is an advanced technique to accurately determine the current matching point.[11]
 - It involves measuring J-V curves under systematically varied spectral conditions, from blue-rich to red-rich.
 - By plotting the J_{sc} as a function of the spectral condition, the point where the top and bottom cell currents are matched can be precisely identified.[12]
- Stability Measurement:
 - Assess the operational stability of the encapsulated tandem device by tracking its performance (e.g., PCE) over time under continuous illumination (Maximum Power Point Tracking) at a controlled temperature.

Conclusion and Future Outlook

Bismuth iodide-based perovskites offer a viable pathway towards lead-free, stable, and efficient tandem solar cells. While experimental realization of high-efficiency **bismuth iodide** tandem devices is still in its early stages, the protocols outlined above provide a framework for the synthesis of high-quality precursor materials and the fabrication of both single-junction and tandem solar cell architectures. Further research is needed to optimize the **bismuth iodide** perovskite film quality, engineer more efficient and robust interconnection layers, and minimize voltage losses to bridge the gap between simulated potential and experimental reality.

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